

Solubility of tert-Butyl 2-isopropylhydrazinecarboxylate in common organic solvents.

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Compound of Interest

Compound Name: *tert-Butyl 2-isopropylhydrazinecarboxylate*

Cat. No.: B177040

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Solubility Profile of tert-Butyl 2-isopropylhydrazinecarboxylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyl 2-isopropylhydrazinecarboxylate is a key intermediate in the synthesis of various pharmaceutical compounds and fine chemicals. A thorough understanding of its solubility in common organic solvents is crucial for optimizing reaction conditions, purification processes, and formulation development. This technical guide provides a comprehensive overview of the solubility of **tert-butyl 2-isopropylhydrazinecarboxylate**, including a summary of available data, a detailed experimental protocol for solubility determination, and a logical workflow for solubility assessment.

Physicochemical Properties

Property	Value	Reference
CAS Number	16689-35-3	
Molecular Formula	C ₈ H ₁₈ N ₂ O ₂	
Molecular Weight	174.24 g/mol	
Appearance	White to off-white crystalline solid	
Melting Point	47-51 °C	[1]

Solubility Data

Quantitative solubility data for **tert-butyl 2-isopropylhydrazinecarboxylate** is not readily available in published literature. However, based on qualitative statements from commercial suppliers and its use in synthetic procedures, a predictive solubility profile has been compiled. For a structurally similar compound, tert-butyl carbazate, it is known to be soluble in methanol and ethanol. This information, combined with the known use of **tert-butyl 2-isopropylhydrazinecarboxylate** in various reaction media, allows for a reasonable estimation of its solubility.

Solvent	Solvent Type	Predicted Solubility (at 25 °C)	Qualitative Observation/Rationale
Methanol	Polar Protic	Soluble	Stated as soluble by commercial suppliers.
Ethanol	Polar Protic	Soluble	Used as a solvent in synthesis.
Isopropanol	Polar Protic	Moderately Soluble	Structurally similar to other soluble alcohols.
Water	Polar Protic	Sparingly Soluble	Presence of polar hydrazine and carboxyl groups offset by non-polar tert-butyl and isopropyl groups.
Acetone	Polar Aprotic	Soluble	Commonly used as a solvent for similar organic compounds.
Ethyl Acetate	Polar Aprotic	Soluble	Used as a solvent in synthetic workups.
Dichloromethane	Halogenated	Soluble	Used as a component of the eluent in chromatographic purification.
Tetrahydrofuran (THF)	Ethereal	Soluble	Used as a solvent in synthesis.
Acetonitrile	Polar Aprotic	Soluble	Good solvent for a wide range of organic molecules.
Toluene	Aromatic	Moderately Soluble	Expected moderate solubility due to the presence of non-polar alkyl groups.

Hexane

Non-polar

Sparingly Soluble

The polar functional groups are likely to limit solubility in highly non-polar solvents.

Note: "Soluble" is generally considered to be > 100 mg/mL, "Moderately Soluble" between 10-100 mg/mL, and "Sparingly Soluble" between 1-10 mg/mL. These are estimations and should be confirmed experimentally.

Experimental Protocol for Solubility Determination (Gravimetric Method)

This protocol outlines a standard gravimetric method for the quantitative determination of the solubility of **tert-butyl 2-isopropylhydrazinecarboxylate** in an organic solvent.

1. Materials and Equipment:

- **tert-Butyl 2-isopropylhydrazinecarboxylate** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (± 0.1 mg accuracy)
- Thermostatic shaker or magnetic stirrer with temperature control
- Vials with screw caps
- Syringe filters (0.22 μm , solvent-compatible)
- Syringes
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **tert-butyl 2-isopropylhydrazinecarboxylate** to a vial containing a known volume (e.g., 5 mL) of the selected solvent. An excess of solid should be visible.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient time to reach equilibrium (typically 24-48 hours). Periodically check to ensure that undissolved solid remains.
- Sample Collection and Filtration:
 - Allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully draw a known volume of the supernatant (e.g., 2 mL) into a syringe, avoiding any solid particles.
 - Attach a 0.22 µm syringe filter to the syringe.
 - Dispense the filtered solution into a pre-weighed, labeled evaporation dish. Record the exact volume of the filtered solution.
- Solvent Evaporation and Mass Determination:
 - Place the evaporation dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 40-50 °C). A vacuum oven can be used to facilitate evaporation at a lower temperature.
 - Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
 - Weigh the evaporation dish containing the dried solute on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is achieved.

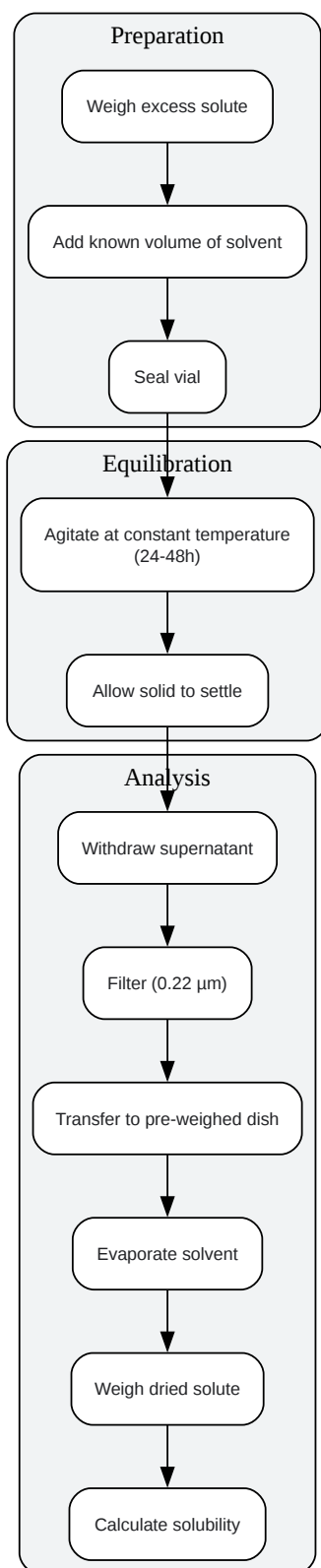
3. Calculation of Solubility:

The solubility (S) is calculated using the following formula:

$$S \text{ (g/100 mL)} = [(\text{Mass of dish + solute}) - (\text{Mass of empty dish})] / (\text{Volume of filtered solution in mL}) * 100$$

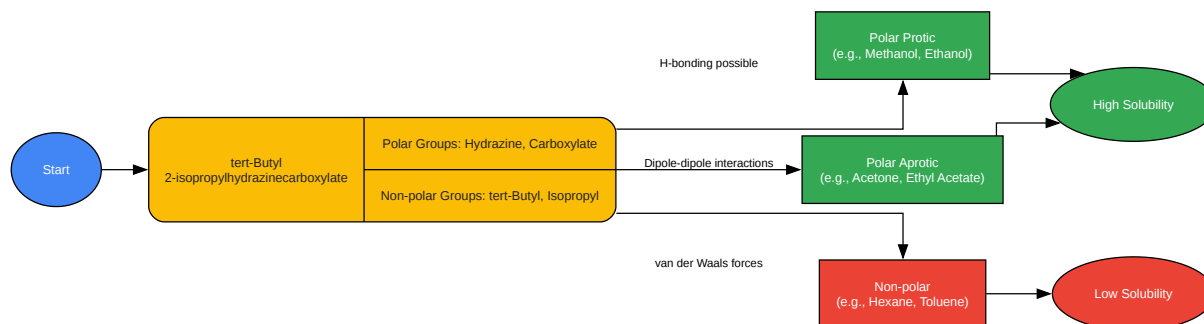
Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for determining the solubility of a compound and the logical relationships in selecting an appropriate solvent.



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Caption: Experimental workflow for gravimetric solubility determination.



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Caption: Logical relationships for predicting solvent compatibility.

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References

- 1. uomus.edu.iq [uomus.edu.iq]
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